Pathophysiology of Tremetol Poisoning in Humans: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Trematol*
CAS No.:	*64554-36-5*
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Executive Summary

Tremetol poisoning, historically known as milk sickness, is a severe and potentially fatal metabolic disease caused by the ingestion of toxins found in the white snakeroot (Ageratina altissima) and rayless goldenrod (Isocoma pluriflora) plants. The primary toxic principle, tremetol, is a complex mixture of fat-soluble compounds, with tremetone being a major identified component. The toxin is excreted in the milk of lactating animals that have consumed these plants, posing a significant threat to humans who ingest contaminated dairy products or meat. This guide provides a comprehensive overview of the pathophysiology of tremetol poisoning, focusing on its molecular mechanisms, cellular effects, and the current state of research. While the central mechanism involves the disruption of lactate metabolism and subsequent metabolic acidosis, the precise molecular targets and signaling pathways are still under active investigation, presenting opportunities for further research and therapeutic development.

Introduction to Tremetol and Milk Sickness

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Milk sickness was a significant cause of morbidity and mortality in the 19th-century United States, particularly in the Midwest.[1] The causative agent, tremetol, is a lipophilic extract from the white snakeroot plant.[2][3][4] The toxin is passed to humans through the consumption of milk, milk products, or meat from cattle that have grazed on the plant.[1][5] The onset of symptoms, which include vomiting, abdominal pain, muscle tremors, and weakness, can be exacerbated by physical exertion.[5][6][7] In severe cases, the poisoning can progress to coma and death.[8]

Biochemical Mechanism of Action

The core of tremetol's pathophysiology lies in its profound disruption of glucose metabolism, specifically the inhibition of lactate clearance.[5][6][9][10] This leads to a cascade of metabolic derangements, culminating in severe lactic acidosis.

Inhibition of Lactate Metabolism and Gluconeogenesis

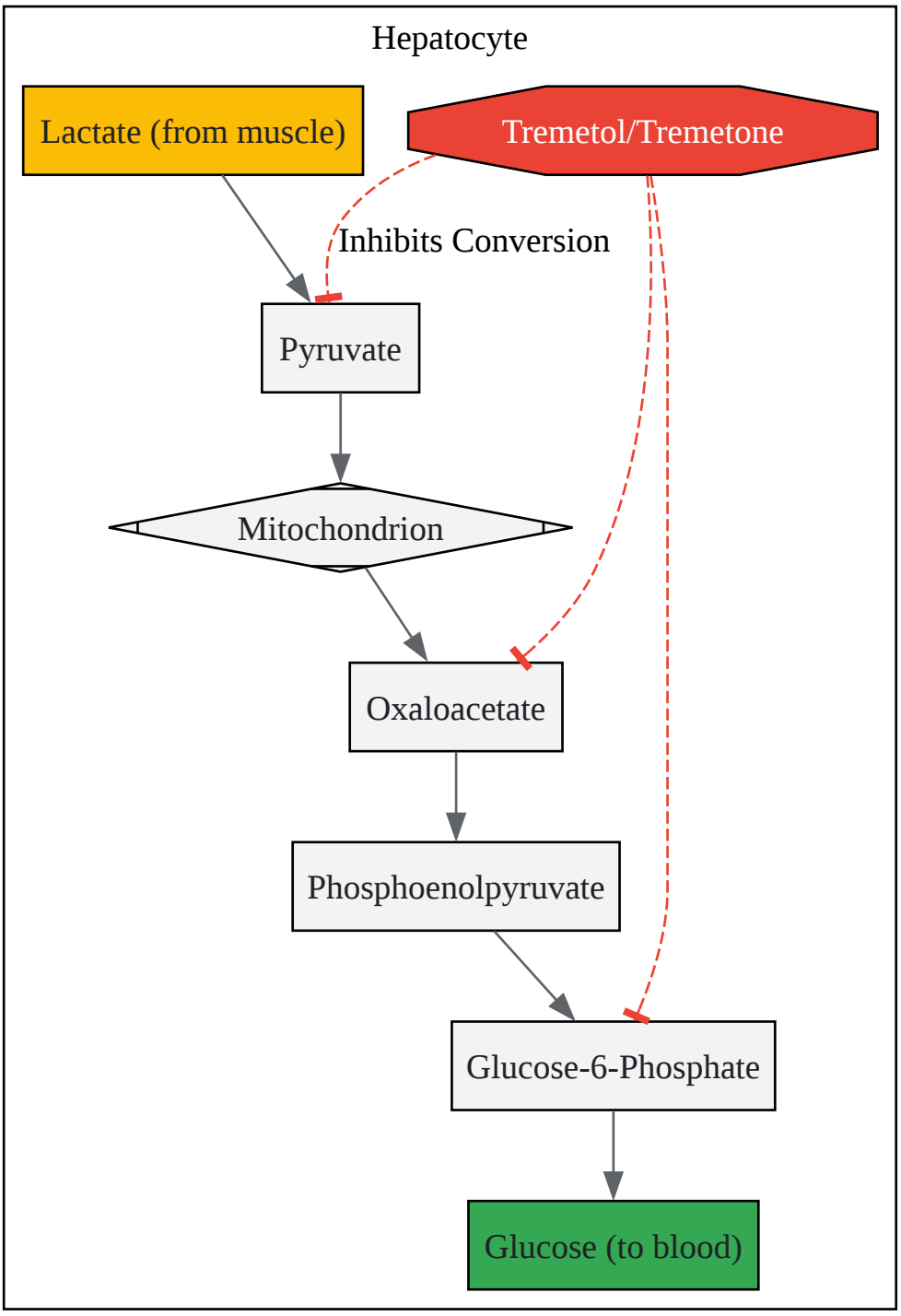
Tremetol is a metabolic poison that inhibits the liver's ability to metabolize lactic acid.[5][9] During anaerobic glycolysis, particularly in muscle tissue during exertion, pyruvate is converted to lactate to regenerate NAD+. This lactate is normally transported to the liver and converted back to glucose via the Cori cycle (gluconeogenesis). Tremetol disrupts this vital pathway.[2] The accumulation of lactic acid in the bloodstream leads to a decrease in blood pH, resulting in metabolic acidosis, which is a hallmark of tremetol poisoning.[5][9]

While the precise enzymatic target of tremetol or its components like tremetone has not been definitively elucidated, the inhibition of hepatic lactate conversion strongly implicates key enzymes in the gluconeogenic pathway. These potential targets include:

- Pyruvate Carboxylase (PC): Converts pyruvate to oxaloacetate.
- Phosphoenolpyruvate Carboxykinase (PEPCK): Converts oxaloacetate to phosphoenolpyruvate.
- Glucose-6-Phosphatase (G6Pase): Converts glucose-6-phosphate to free glucose.

Inhibition of any of these enzymes would disrupt the conversion of lactate to glucose.

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Figure 1: Hypothesized Inhibition of Gluconeogenesis by Tremetol.

Role of Tremetone and Microsomal Activation

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Tremetone, a benzofuran ketone, is a major component of the tremetol extract.[11] There has been debate regarding its direct toxicity and the necessity of metabolic activation. Early in vitro studies suggested that tremetone requires activation by liver microsomes (cytochrome P-450 enzymes) to become cytotoxic.[5] However, more recent research using human neuroblastoma (SH-SY5Y) cells has shown that tremetone is cytotoxic without microsomal activation.[1][3] This suggests that the parent compound itself may be toxic, or that different cell types have varying metabolic capabilities. It is also plausible that other compounds within the crude tremetol extract contribute to the overall toxicity, possibly through synergistic effects.[12]

Cellular and Systemic Pathophysiology

The metabolic disruption caused by tremetol leads to significant cellular and systemic pathology, primarily affecting tissues with high metabolic rates.

Myotoxicity and Myocardial Damage

A prominent feature of tremetol poisoning is muscle tremors, weakness, and degeneration (myopathy).[10][13] Histopathological examination of affected animals reveals myonecrosis in both skeletal and cardiac muscle.[14] The accumulation of metabolic byproducts and potential direct toxic effects on muscle cells likely contribute to this damage. The heart is also a target, with cardiac myopathy leading to arrhythmias and congestive heart failure.[10][13]

Hepatotoxicity

The liver is a primary site of tremetol's action due to its central role in metabolism. While the primary effect is the inhibition of gluconeogenesis, direct hepatotoxic effects are also observed. Histopathological findings in poisoned animals include hepatic degeneration.[10] The mechanisms underlying this hepatotoxicity are likely multifactorial, involving metabolic stress, and potentially the generation of reactive oxygen species (ROS) and mitochondrial dysfunction, common pathways in many forms of drug-induced liver injury.

Clinical Manifestations

The clinical signs of tremetol poisoning in humans are a direct consequence of the underlying metabolic disturbances. These include:

- Gastrointestinal: Nausea, vomiting, abdominal pain, and constipation.[1]

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- Neuromuscular: Muscle tremors, weakness, and ataxia.[10]
- Metabolic: Ketosis (acetone breath) and severe metabolic acidosis.[8]
- Systemic: Lethargy, prostration, and in severe cases, delirium and coma.[8]

Quantitative Data

Quantitative data on tremetol and tremetone toxicity are limited. The following table summarizes available data from in vitro studies. Notably, LD50 values from comprehensive animal studies are not readily available in the reviewed literature.

Compound	Test System	Endpoint	Value	Reference
Tremetone	SH-SY5Y cells (in vitro)	IC50	490 µM (95% CI: 435–546 µM)	[1]
Tremetone + RLM	SH-SY5Y cells (in vitro)	IC50	505 µM	[1]

RLM: Rat Liver Microsomes

Experimental Protocols

In Vitro Cytotoxicity Assay of Tremetone

The following protocol is summarized from a study investigating the cytotoxicity of tremetone in SH-SY5Y human neuroblastoma cells.[1]

Objective: To determine the concentration-dependent cytotoxicity of tremetone with and without microsomal activation.

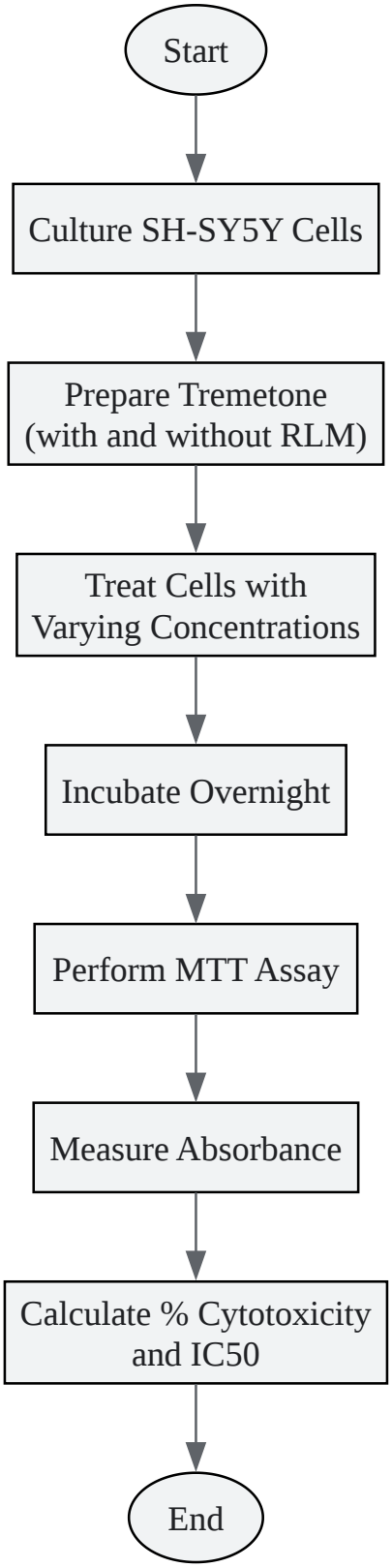
Methodology:

- Cell Culture: SH-SY5Y cells are cultured in appropriate media (e.g., Flurobrite™ DMEM).
- Compound Preparation: Tremetone is isolated from a natural source (e.g., rayless goldenrod). For metabolic activation, tremetone is incubated with rat liver microsomes (RLM) for 1 hour.

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- Cell Treatment: Cells are treated with varying concentrations of:
  - Tremetone alone
  - Tremetone pre-incubated with RLM
- Incubation: Cells are incubated with the compounds overnight.
- Cytotoxicity Measurement: Cell viability is assessed using an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The absorbance is measured to determine the percentage of viable cells compared to an untreated control.
- Data Analysis: The percentage of cytotoxicity is calculated, and IC50 values are determined using non-linear regression analysis.

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Figure 2: Workflow for In Vitro Cytotoxicity Assay of Tremetone.

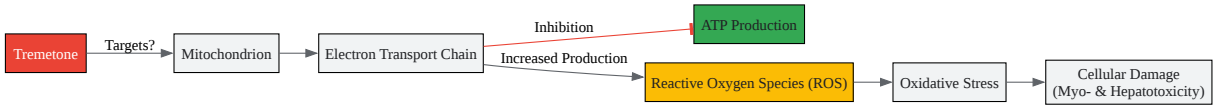
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Potential Signaling Pathways and Future Research Directions

While the primary metabolic disruption is established, the specific signaling pathways leading to cellular damage in tremetol poisoning are not well-defined. Based on the observed myotoxicity and hepatotoxicity, several pathways are likely involved.

Mitochondrial Dysfunction and Oxidative Stress

Many toxins exert their effects by inducing mitochondrial dysfunction, leading to a decrease in ATP production and an increase in the generation of reactive oxygen species (ROS). This oxidative stress can damage cellular components, including lipids, proteins, and DNA, ultimately leading to cell death. The muscle weakness and degeneration seen in tremetol poisoning are consistent with impaired cellular energy metabolism. Future research should investigate the impact of tremetone on mitochondrial respiration, membrane potential, and ROS production in hepatocytes and myocytes.



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Figure 3: Hypothesized Role of Mitochondrial Dysfunction and ROS.

Areas for Future Investigation

The pathophysiology of tremetol poisoning presents several key areas for further research:

- Enzyme Inhibition Studies: Kinetic studies are needed to identify the specific enzyme(s) in the gluconeogenic pathway that are inhibited by tremetol and its components.
- Animal Model Development: The development of a reliable and reproducible small animal model of milk sickness would greatly facilitate in vivo studies of toxicity and the evaluation of potential therapeutics.

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- Metabolomic and Proteomic Analyses: Comprehensive metabolomic and proteomic studies of affected tissues would provide a broader understanding of the metabolic perturbations and cellular responses to tremetol poisoning.
- Identification of All Toxic Components: Further research is required to isolate and characterize all the toxic compounds in tremetol and to investigate their individual and synergistic effects.

Conclusion

Tremetol poisoning is a complex metabolic disease with significant historical and potential modern-day relevance. The primary pathophysiological mechanism is the inhibition of hepatic lactate metabolism, leading to profound lactic acidosis. While tremetone has been identified as a major toxic component, the precise molecular targets and the full spectrum of toxic constituents remain to be fully elucidated. The myotoxic and hepatotoxic effects suggest the involvement of downstream signaling pathways related to mitochondrial dysfunction and oxidative stress. Further research into these areas will be crucial for a complete understanding of this unique form of poisoning and for the development of targeted therapies.

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References

- 1. 7.5 Metabolism Without Oxygen | Texas Gateway [texasgateway.org]
- 2. Regulation of drug-induced liver injury by signal transduction pathways: critical role of mitochondria - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Microsomal activation, and SH-SY5Y cell toxicity studies of tremetone and 6-hydroxytremetone isolated from rayless goldenrod (Isocoma pluriflora) and white snakeroot (Agertina altissima), respectively - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Signal transduction pathways involved in drug-induced liver injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Metabolism Problem Set [biology.arizona.edu]

© 2026 BenchChem. All rights reserved.

- 6. 4.4 Fermentation – Concepts of Biology 1st Canadian Edition- Gunness [pressbooks.bccampus.ca]
- 7. Tremetol poisoning--not yet extinct. | Semantic Scholar [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- 9. Metabolism Problem Set [biology.arizona.edu]
- 10. Biology 2e, The Cell, Cellular Respiration, Metabolism without Oxygen | OpenEd CUNY [opened.cuny.edu]
- 11. Milk Care - Dairy Goats and Sheep - Alabama Cooperative Extension System [aces.edu]
- 12. researchgate.net [researchgate.net]
- 13. Histopathological changes in the human tissues in various types of poisoning: A cross-sectional autopsy study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Dynamic behavior of rat phosphoenolpyruvate carboxykinase inhibitors: new mechanism for enzyme inhibition [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Pathophysiology of Tremetol Poisoning in Humans: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14499147/docs#pathophysiology-of-tremetol-poisoning-in-humans-an-in-depth-technical-guide]

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